

# Refractive index comparison of polymers made with Cyclohexyl methacrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexyl methacrylate

Cat. No.: B093084

[Get Quote](#)

A Comparative Analysis of the Refractive Index of Poly(**Cyclohexyl Methacrylate**) for Optical Applications

For researchers and professionals in the fields of advanced materials and optical engineering, the selection of a polymer with the appropriate refractive index is a critical consideration.

Poly(**cyclohexyl methacrylate**) (PCHMA) is a polymer valued for its optical properties, including its refractive index, which makes it a candidate for various optical applications.<sup>[1]</sup> This guide provides a comparative analysis of the refractive index of PCHMA against other common optical polymers, supported by experimental data and detailed methodologies for measurement.

## Refractive Index Comparison

The refractive index is a dimensionless number that describes how fast light travels through a material. A higher refractive index indicates that light travels more slowly, resulting in a greater "bending" of the light path. This property is crucial in the design of lenses, waveguides, and other optical components.

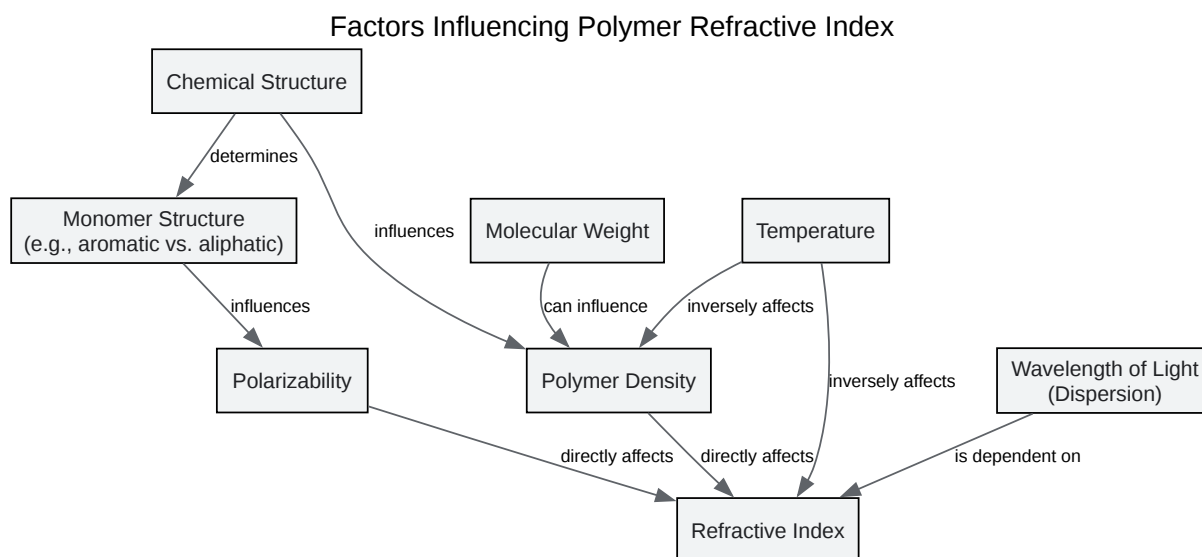
Below is a table summarizing the refractive index of PCHMA and other commonly used optical polymers.

Polymer	Chemical Name	Refractive Index (at 589 nm)
PCHMA	Poly(cyclohexyl methacrylate)	1.5065[2][3]
PMMA	Poly(methyl methacrylate)	~1.49[2]
PS	Polystyrene	~1.59[4][5][6]
PC	Polycarbonate	~1.58 - 1.59[7][8][9]

As the data indicates, PCHMA possesses a refractive index that is slightly higher than PMMA and lower than that of polystyrene and polycarbonate. This intermediate refractive index can be advantageous in applications where a value between those of commonly available polymers is desired.

## Factors Influencing Polymer Refractive Index

The refractive index of a polymer is not a fixed value but is influenced by several factors. Understanding these factors is essential for predicting and controlling the optical performance of a polymer. The following diagram illustrates the key relationships.



[Click to download full resolution via product page](#)

Caption: Logical relationship of factors affecting a polymer's refractive index.

## Experimental Protocols for Refractive Index Measurement

Accurate determination of the refractive index is paramount for material characterization and optical design. Several well-established methods are employed for this purpose.

### Abbe Refractometer

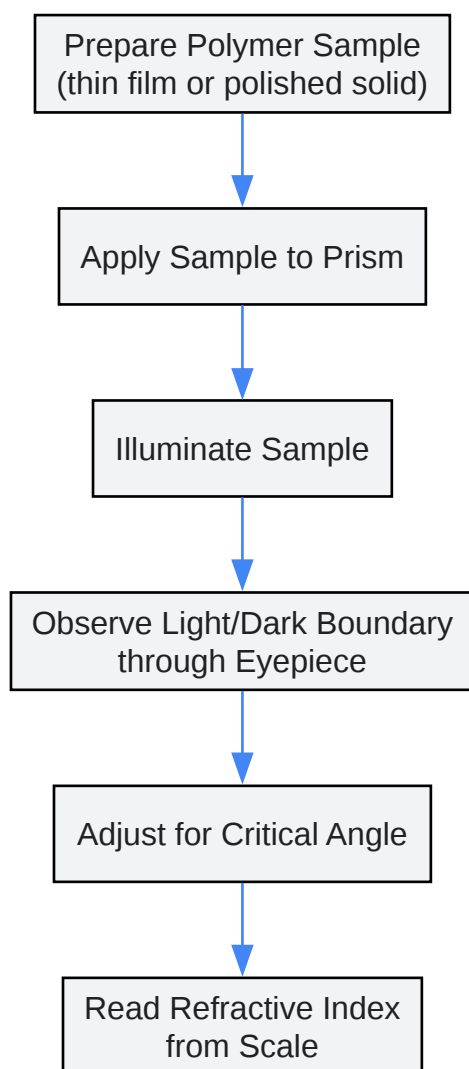
The Abbe refractometer is a traditional and widely used instrument for measuring the refractive index of liquids and solids.<sup>[10][11][12][13][14]</sup>

**Principle:** The method is based on the determination of the critical angle of total internal reflection.<sup>[11][12][14]</sup> A thin film of the polymer is cast on the prism of the refractometer, or a solid sample with a flat, polished surface is placed on the prism with a contact liquid. Light is

passed through the prism and the sample, and the angle at which the light is totally internally reflected is measured. This critical angle is directly related to the refractive index of the sample.

Experimental Workflow:

### Abbe Refractometer Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for measuring refractive index using an Abbe refractometer.

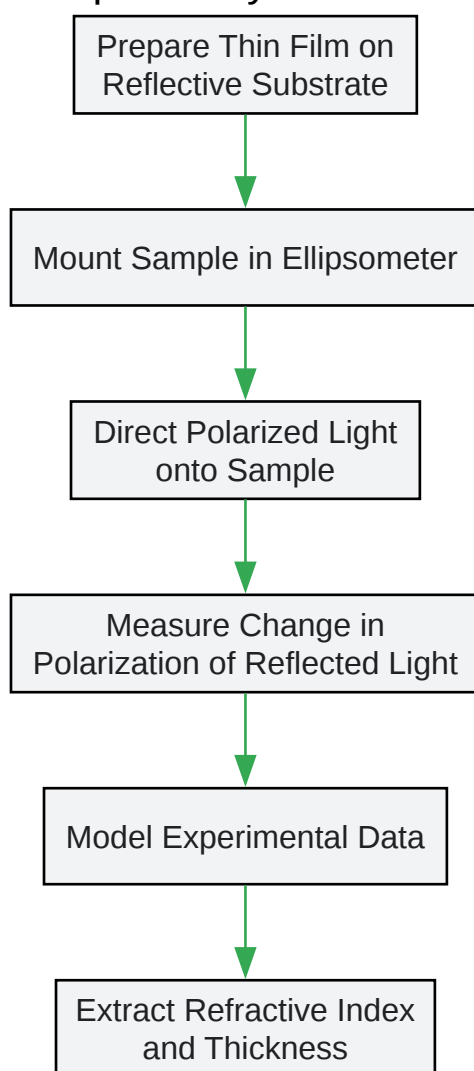
## Ellipsometry

Ellipsometry is a highly sensitive optical technique for determining the dielectric properties (including the refractive index) and thickness of thin films.<sup>[15][16][17][18]</sup>

Principle: It measures the change in polarization of light upon reflection from a sample. A beam of polarized light is directed at the sample, and the change in its polarization state after reflection is analyzed. This change is dependent on the thickness and refractive index of the film on the substrate. By fitting the experimental data to a model, both the refractive index and thickness can be determined with high precision.

Experimental Workflow:

### Ellipsometry Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for measuring refractive index and thickness using ellipsometry.

## Conclusion

Poly(**cyclohexyl methacrylate**) offers a refractive index of 1.5065, positioning it as a valuable material for optical applications where a value between that of PMMA and higher-index polymers like polystyrene and polycarbonate is required. The choice of polymer will ultimately depend on the specific requirements of the application, including the desired refractive index, optical clarity, mechanical properties, and processing characteristics. Accurate measurement of the refractive index using standard techniques such as Abbe refractometry or ellipsometry is crucial for ensuring the performance of the final optical component.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. opticaltraining.com [opticaltraining.com]
- 2. refractiveindex.info [refractiveindex.info]
- 3. Measuring Index/Birefringence of Bulk Polymers and Flexible Polymer Films — Metricon [metricon.com]
- 4. kla.com [kla.com]
- 5. Technical Page - Characteristics of Polystyrene Particles - SpheroTech [spherotech.com]
- 6. m.youtube.com [m.youtube.com]
- 7. kla.com [kla.com]
- 8. paireyewear.com [paireyewear.com]
- 9. m.youtube.com [m.youtube.com]
- 10. Abbe refractometer - Wikipedia [en.wikipedia.org]
- 11. refractometer.pl [refractometer.pl]
- 12. hinotek.com [hinotek.com]
- 13. photonics.com [photonics.com]
- 14. wp.optics.arizona.edu [wp.optics.arizona.edu]

- 15. OPG [opg.optica.org]
- 16. researchgate.net [researchgate.net]
- 17. pubs.acs.org [pubs.acs.org]
- 18. Measurement of the Thickness and Refractive Index of Very Thin Films and the Optical Properties of Surfaces by Ellipsometry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Refractive index comparison of polymers made with Cyclohexyl methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093084#refractive-index-comparison-of-polymers-made-with-cyclohexyl-methacrylate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)